

Molecular Structure & Basic Properties at a Glance

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Compound Focus: N-Boc-N-bis(PEG3-OH)

CAS No.: 2093154-01-7

Cat. No.: S536798

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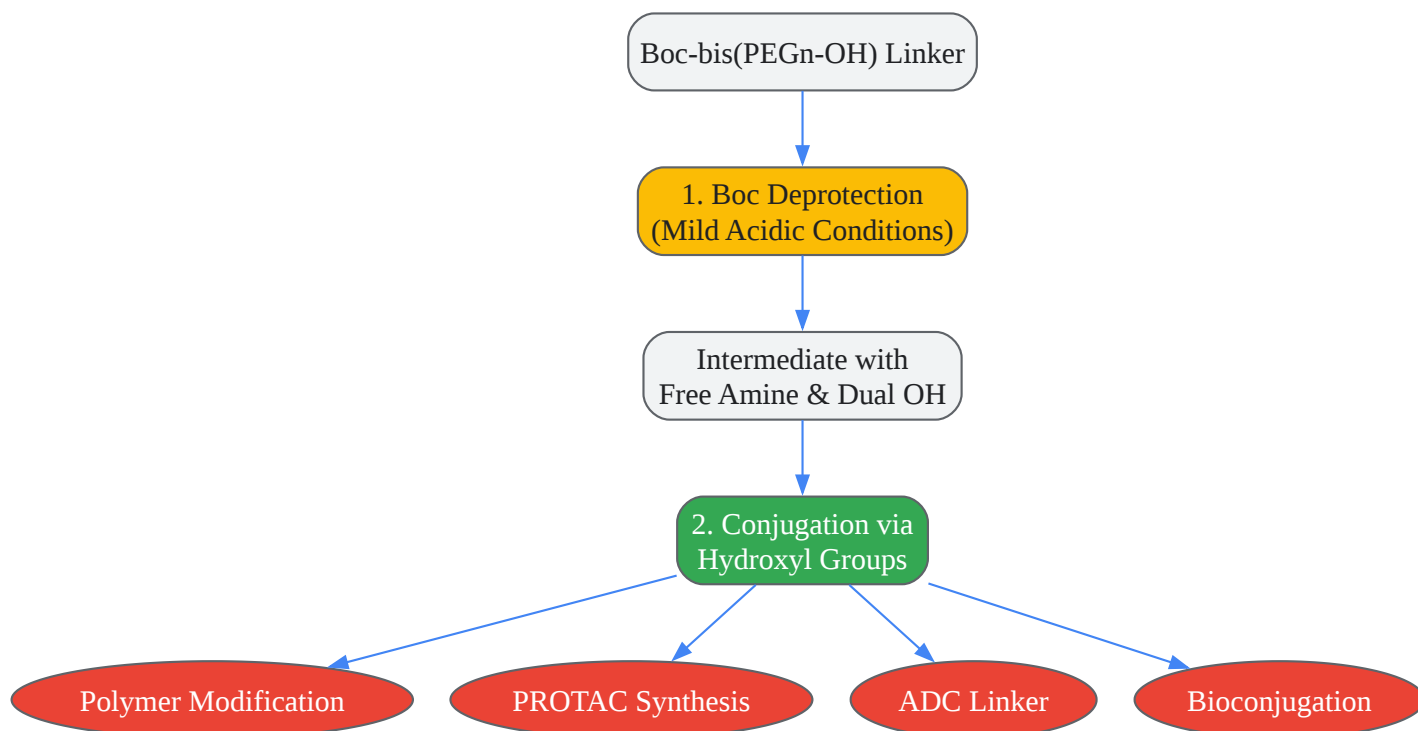
The core difference lies in the length of their polyethylene glycol (PEG) arms, which directly influences their molecular weight and physical properties.

Property	N-Boc-N-bis(PEG3-OH)	N-Boc-N-bis(PEG2-OH)
CAS Number	2093154-01-7 [1] [2]	275385-03-0 [3] [4] [5]
Molecular Formula	$C_{21}H_{43}NO_{10}$ [2]	$C_{13}H_{27}NO_6$ [3] [4] [5]
Molecular Weight	469.57 g/mol [2]	293.36 g/mol [3] [4] [5]
PEG Arm Length	3 repeating units (PEG3) per arm [2]	2 repeating units (PEG2) per arm [3]
Key Functional Groups	Boc-protected central amine; Two terminal hydroxyls (-OH) [2]	Boc-protected central amine; Two terminal hydroxyls (-OH) [3] [5]
Predicted Density	Information not located	~ 1.121 g/cm ³ [3] [5]
Calculated LogP	Information not located	-0.6 [5]

Applications and Functional Workflows

Both compounds are versatile bifunctional linkers. Their Boc-protected amine allows for selective deprotection, while the dual hydroxyl groups can be derivatized for conjugation. The primary distinction is that the longer PEG3 spacer offers greater flexibility and distance, which can help reduce steric hindrance when linking bulky molecules [2].

The diagram below illustrates the general workflow for utilizing these linkers in bioconjugation or PROTAC/ADC synthesis.



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Experimental Protocols for Handling

While specific experimental data for these compounds is limited in the search results, the following general protocols can guide your research based on their known chemical properties.

Boc Deprotection Protocol The Boc-protecting group on the central amine can be removed under mild acidic conditions [1] [2].

- **Reaction Setup:** Dissolve the Boc-protected compound in an inert solvent like dichloromethane (DCM).
- **Acid Treatment:** Add a cleaving reagent, typically trifluoroacetic acid (TFA), at room temperature. A common volume ratio is 1:1 (v/v) of reagent to solvent.
- **Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After completion, concentrate the reaction mixture under reduced pressure. The resulting free amine can be neutralized and used directly in subsequent conjugation steps.

Conjugation via Hydroxyl Groups The terminal hydroxyl groups can be functionalized through various reactions [1].

- **Activation:** The hydroxyls can be activated or converted into better leaving groups. For example, they can be transformed into carboxylic acids for NHS ester formation, or into halides for nucleophilic substitution [2].
- **Coupling:** The activated linker is then reacted with a molecule containing a complementary functional group (e.g., an amine, thiol, or azide).
- **Purification:** The final conjugate is typically purified using techniques like precipitation, dialysis, or chromatography.

Knowledge Gaps and Further Research

The current search results are primarily from chemical vendor catalogs and lack head-to-head experimental comparisons. To deepen your comparison guide, you may need to investigate:

- **Solubility Data:** While both are expected to be water-soluble, comparative solubility studies in water and common organic solvents are needed.
- **Stability Profiles:** Detailed stability data under various pH and temperature conditions would be valuable.
- **In Vitro/In Vivo Performance:** Direct experimental data on efficiency in specific applications (e.g., ADC cytotoxicity, PROTAC degradation efficiency) is crucial for a performance-based comparison.

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References

1. - N - Boc -bis(PEG N - 3), 2093154-01-7 | BroadPharm OH [broadpharm.com]
2. - N - Boc -bis(PEG N - 3) | CAS: 2093154-01-7 | AxisPharm OH [axispharm.com]
3. - N - Boc -bis(PEG N - 2)_TargetMol OH [targetmol.com]
4. N-Boc-N-bis(PEG2-OH) | ADC Linker [dcchemicals.com]
5. - N - Boc -bis(PEG1- N) | branched PEG analogue | InvivoChem OH [invivochem.com]

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